

A Comparative Analysis of the Physicochemical Properties of Versalide and Galaxolide

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Compound of Interest

Compound Name: Versalide

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This guide provides a detailed comparison of the physicochemical properties of two common polycyclic musk compounds, **Versalide** and Galaxolide. The information presented is intended to assist researchers in understanding the fundamental characteristics of these fragrance ingredients, which may influence their environmental fate, bioavailability, and potential toxicological profiles. All quantitative data is supported by experimental protocols for key measurements.

Data Presentation: Physicochemical Properties

The following table summarizes the key physicochemical properties of **Versalide** and Galaxolide, facilitating a direct comparison of their fundamental characteristics.

Property	Versalide	Galaxolide
CAS Number	88-29-9[1]	1222-05-5[2]
Molecular Formula	C ₁₈ H ₂₆ O[1][3][4][5][6]	C ₁₈ H ₂₆ O[2][7][8]
Molecular Weight (g/mol)	258.40[1][3][5]	258.41[9]
Physical State	Solid[3][4]	Viscous Liquid[7][9][10]
Melting Point (°C)	45 - 47[4][5][11]	-20[2][7]
Boiling Point (°C)	130 (at 2 mmHg)[4][5]; 361.9 (at 760 mmHg, est.)[12]	128 (at 0.8 mmHg); ~330 (estimated)[2][7]
Vapor Pressure (mmHg at 25°C)	2.01 x 10 ⁻⁵ [12]	1.43 x 10 ⁻⁴ (at 23°C)[9][10]; 5.45 x 10 ⁻⁴
Octanol-Water Partition Coefficient (logP)	5.037 (est.)[4]; 5.5 (XLogP3)[12]	5.3 - 5.9[2]; 5.9; 5.92[9]
Water Solubility (mg/L at 25°C)	0.012 (temperature not stated)[4][12]	1.75

Experimental Protocols

Detailed methodologies for determining key physicochemical parameters are crucial for data reproducibility and comparison. The following are standard experimental protocols for measuring the octanol-water partition coefficient (logP) and water solubility.

Determination of Octanol-Water Partition Coefficient (logP) by Shake-Flask Method (OECD Guideline 107)

The shake-flask method is a widely accepted direct method for determining the logP of a substance.

Principle: A solution of the test substance in a two-phase system of n-octanol and water is established. The concentration of the substance in each phase is measured after equilibrium has been reached. The partition coefficient is the ratio of the concentration of the substance in the octanol phase to its concentration in the water phase.

Procedure:

- **Preparation of Solvents:** n-octanol and water are mutually saturated by shaking them together for 24 hours, followed by a 24-hour separation period.
- **Test Substance Preparation:** A stock solution of the test substance (**Versalide** or Galaxolide) is prepared in the appropriate solvent (either water or n-octanol). The concentration should not exceed 0.01 mol/L in either phase.
- **Partitioning:** A defined volume of the stock solution is added to a suitable vessel containing known volumes of both n-octanol and water. The vessel is then sealed and shaken at a constant temperature (e.g., 25°C) until equilibrium is reached. The time required to reach equilibrium should be determined in preliminary experiments.
- **Phase Separation:** The mixture is centrifuged to ensure complete separation of the n-octanol and water phases.
- **Analysis:** The concentration of the test substance in each phase is determined using a suitable analytical method, such as gas chromatography-mass spectrometry (GC-MS).
- **Calculation of logP:** The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The logP is the base-10 logarithm of P.

Determination of Water Solubility (OECD Guideline 105)

This guideline describes two primary methods for determining water solubility: the column elution method for substances with low solubility and the flask method for those with higher solubility.

1. Column Elution Method (for solubilities < 10 mg/L):

Principle: A column is packed with an inert carrier material coated with the test substance. Water is passed through the column at a slow, constant rate. The concentration of the substance in the eluate is monitored until it reaches a plateau, which represents the water solubility.

Procedure:

- **Column Preparation:** A suitable amount of the test substance (**Versalide**) is dissolved in a volatile solvent and coated onto an inert carrier material (e.g., glass beads or silica gel). The solvent is then evaporated. The coated carrier is packed into a column.
- **Elution:** Water is passed through the column at a constant, low flow rate. The temperature is maintained at a constant value (e.g., 25°C).
- **Analysis:** The concentration of the substance in the collected fractions of the eluate is determined by a suitable analytical method (e.g., GC-MS).
- **Determination of Solubility:** A plot of concentration versus time (or volume) is constructed. The plateau of this curve indicates the saturation concentration, which is the water solubility of the substance.

2. Flask Method (for solubilities > 10 mg/L):

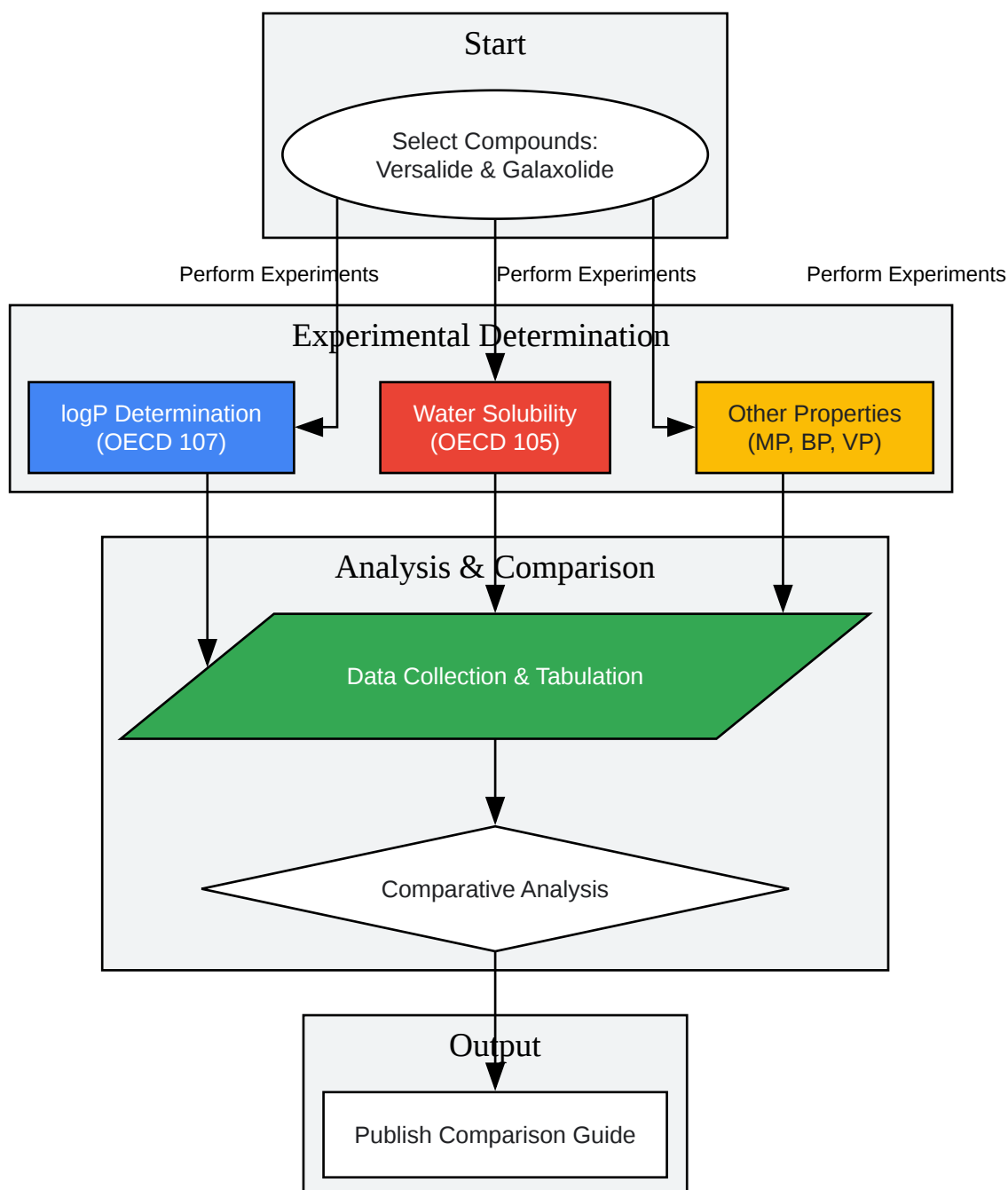
Principle: An excess amount of the test substance is stirred in water at a constant temperature until saturation is reached. The concentration of the substance in the aqueous solution is then determined.

Procedure:

- **Equilibration:** An amount of the test substance (Galaxolide) in excess of its expected solubility is added to a flask containing a known volume of water.
- **Stirring:** The mixture is stirred at a constant temperature for a sufficient period to reach equilibrium (typically 24-48 hours).
- **Phase Separation:** The undissolved substance is separated from the saturated solution by centrifugation or filtration.
- **Analysis:** The concentration of the substance in the clear aqueous phase is determined using a suitable analytical method (e.g., GC-MS). This concentration represents the water solubility.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination and comparison of the physicochemical properties of **Versalide** and Galaxolide.



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Caption: Workflow for comparing physicochemical properties.

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